

Glycylalanine: A Key Metabolite in Biological Systems

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Compound of Interest

Compound Name: Glycylalanine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Glycylalanine (Gly-Ala) is a dipeptide composed of the amino acids glycine and L-alanine.[1] As a product of protein digestion and endogenous metabolic processes, **glycylalanine** is increasingly recognized not merely as a simple nutrient source but as an active participant in cellular signaling and metabolic regulation.[2] This technical guide provides a comprehensive overview of **glycylalanine**'s role in biological systems, detailing its metabolism, analytical quantification, and involvement in cellular pathways. This document is intended for researchers, scientists, and drug development professionals seeking a deeper understanding of this important biomolecule.

Physicochemical Properties of Glycylalanine

A foundational understanding of **glycylalanine**'s chemical and physical characteristics is essential for its study in biological contexts.

Property	Value
Molecular Formula	C ₅ H ₁₀ N ₂ O ₃ ^[3]
Molecular Weight	146.14 g/mol ^[3]
IUPAC Name	(2S)-2-[(2-aminoacetyl)amino]propanoic acid
Synonyms	Gly-Ala, N-Glycyl-L-alanine

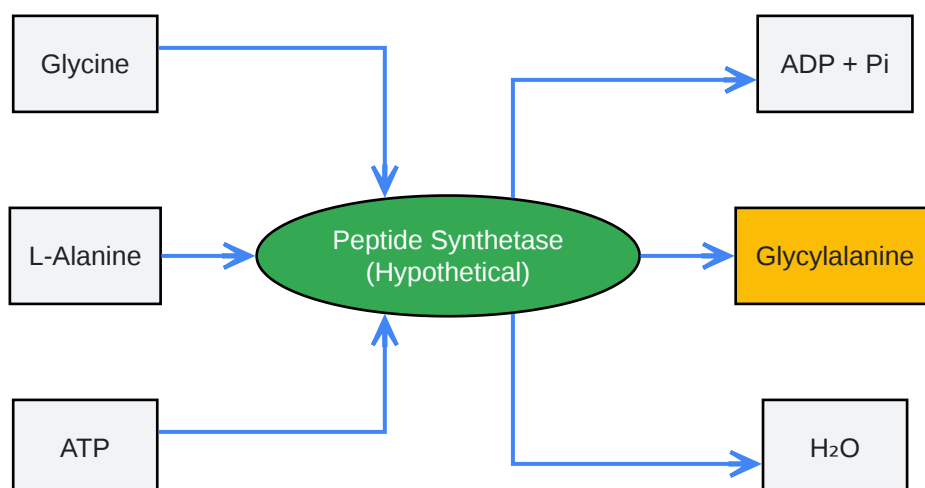
Metabolism of Glycylalanine

The metabolism of **glycylalanine** involves its synthesis from constituent amino acids and its degradation by peptidases. While specific enzymes dedicated to **glycylalanine** synthesis are not well-characterized, its formation is understood to occur via peptide bond formation.^[4]

Biosynthesis

The synthesis of **glycylalanine** occurs through the formation of a peptide bond between the carboxyl group of glycine and the amino group of alanine, a condensation reaction that results in the elimination of a water molecule.^[4] In cellular systems, this process is generally part of larger protein synthesis machinery, though the existence of specific dipeptide synthetases cannot be ruled out.^[5]

Hypothesized Biosynthesis of Glycylalanine



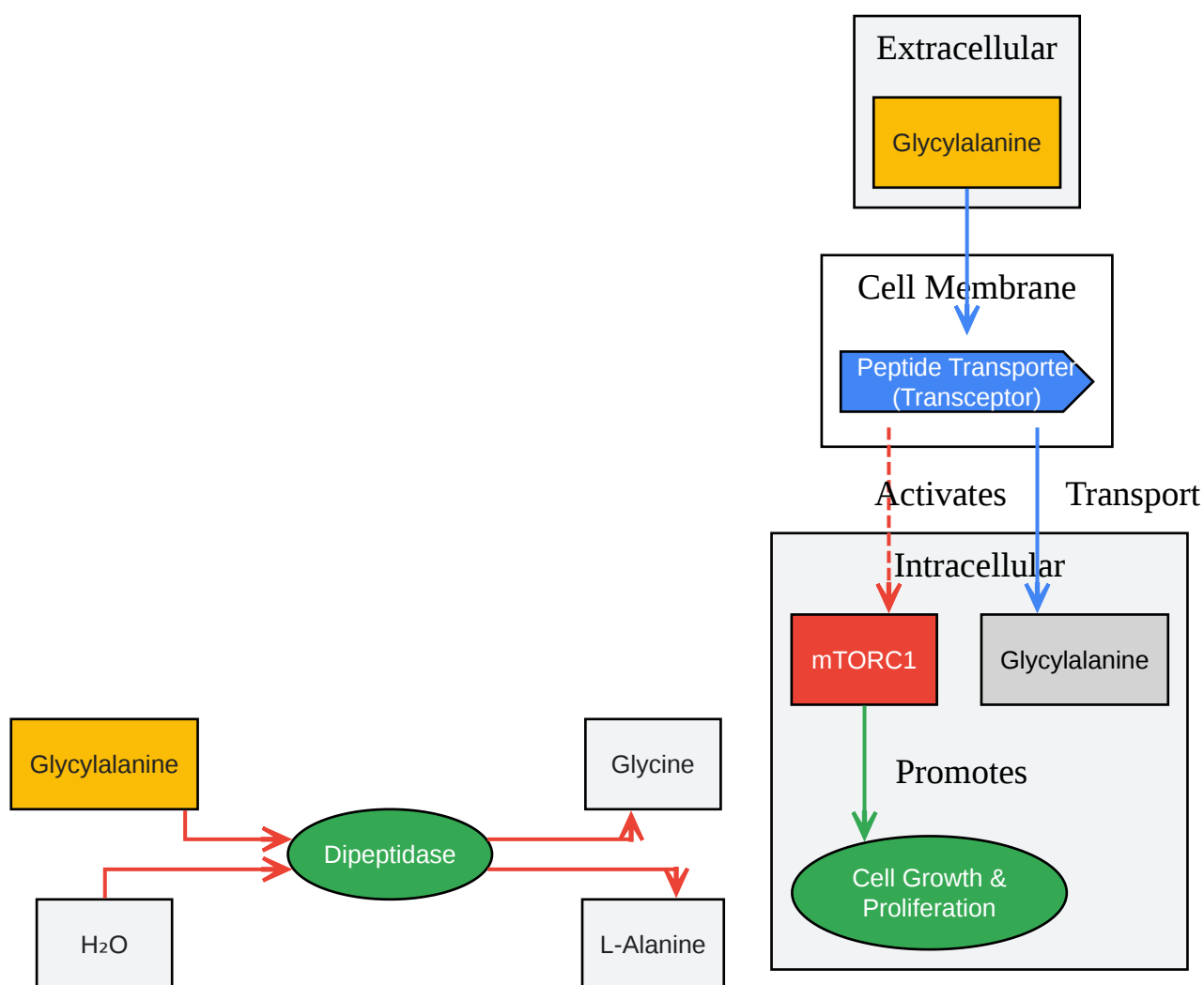
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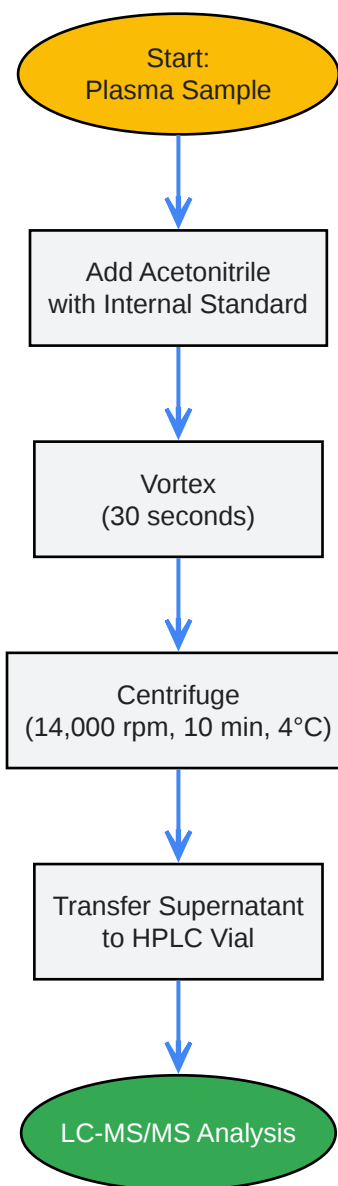
Caption: Enzymatic synthesis of **glycylalanine** from glycine and L-alanine.

Degradation

Glycylalanine is hydrolyzed by various peptidases, also known as dipeptidases, which cleave the peptide bond to release free glycine and L-alanine. The specificity of these enzymes can vary, with some showing a preference for dipeptides with N-terminal glycine residues.[6] For instance, dipeptidyl peptidase IV (DPP-IV) is known to cleave dipeptides with a penultimate proline or alanine, suggesting it may have some activity towards **glycylalanine**, albeit with lower efficiency than for its preferred substrates.[7]

Degradation Pathway of **Glycylalanine**





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